

5-Hydroxy-1-methylpyrazole: A Technical Guide to Scaffold Evolution

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Compound of Interest

Compound Name: 5-Hydroxy-1-methylpyrazole

CAS No.: 3310-35-8; 33641-15-5

Cat. No.: B2399436

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Content Type: Technical Whitepaper Subject: Discovery, Synthesis, and Pharmacological History of CAS 33641-15-5[1]

Executive Summary

5-Hydroxy-1-methylpyrazole (C₄H₆N₂O) is a critical heterocyclic scaffold that bridges early 19th-century dye chemistry and 21st-century precision agrochemicals.[1] While historically overshadowed by its C-methylated analogs (e.g., antipyrine precursors), this specific N-methylated derivative has emerged as a linchpin in the synthesis of HPPD-inhibitor herbicides (such as Topramezone) and novel epigenetic modulators (LSD1 inhibitors).[1] Its significance lies in its tautomeric versatility, serving as a nucleophile in

-alkylations and an electrophile in coupling reactions.[1]

Chemical Identity & Tautomerism

To work with **5-Hydroxy-1-methylpyrazole**, one must understand its "chameleon-like" nature.[1] It exists in dynamic equilibrium between three tautomeric forms.[1] In solution (depending

on polarity), the OH-form (enol) and NH-form (ketone/pyrazolone) compete, influencing reactivity.[1]

- Preferred IUPAC Name: 1-Methyl-1H-pyrazol-5-ol[1]
- Common Synonyms: 1-Methyl-5-pyrazolone[1]
- CAS Registry: 33641-15-5[1][2]
- Molecular Weight: 98.10 g/mol [1]

Tautomeric Equilibrium Diagram

The following diagram illustrates the proton shift that dictates the compound's reactivity (e.g., -alkylation vs. -alkylation).[1]

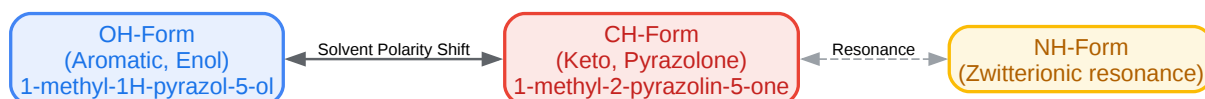


Figure 1: Tautomeric Equilibrium of 5-Hydroxy-1-methylpyrazole

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Historical Genesis

The Knorr Era (1880s)

The history of pyrazoles began with Ludwig Knorr in 1883. While attempting to synthesize quinoline derivatives, Knorr discovered Antipyrine (phenazone), a pyrazolone derivative.[1] This launched the "Pyrazolone Craze" in medicinal chemistry. However, early efforts focused heavily on 1,3-dimethyl or 1-phenyl derivatives.[1]

The Isolation of the N-Methyl Core (Mid-20th Century)

5-Hydroxy-1-methylpyrazole, lacking the C3-methyl group found in common reagents like ethyl acetoacetate, required more sophisticated synthetic routes.[1] It remained a laboratory

curiosity until the mid-20th century when researchers required simplified ligands for coordination chemistry and specific building blocks for azo dyes.[1]

The Agrochemical Boom (1990s–Present)

The compound's true industrial value was unlocked with the discovery of HPPD (4-hydroxyphenylpyruvate dioxygenase) inhibitors.

- The Driver: Weeds developed resistance to glyphosate and ALS inhibitors.[1][3]
- The Solution: Pyrazole-based herbicides (e.g., Topramezone, developed by BASF).[1][3]
- Role: **5-Hydroxy-1-methylpyrazole** serves as the "head" group that chelates the iron atom in the HPPD enzyme active site, blocking carotenoid synthesis in weeds and causing bleaching.[1]

Technical Deep Dive: Synthesis Protocols

High-purity synthesis of **5-Hydroxy-1-methylpyrazole** is challenging due to regioselectivity issues (N1 vs N2 methylation) and purification difficulties.[1] The most robust industrial route involves the decarboxylation of pyrazole-4-carboxylates.[1]

Protocol: The EMME Route (Ethoxymethylene Malonate)

This method prevents the formation of unwanted isomers by locking the carbon skeleton before cyclization.

Reagents:

- Diethyl ethoxymethylenemalonate (EMME)[1]
- Methylhydrazine (Caution: Genotoxic)[1]
- Sodium Hydroxide (NaOH)[1][2][4]
- Hydrochloric Acid (HCl)[1][2]

Workflow Table:

Stage	Reaction	Conditions	Key Observation
1. Cyclization	EMME + Methylhydrazine	Ethanol, Reflux, 3h	Formation of Ethyl 1-methyl-5-hydroxypyrazole-4-carboxylate.[1] Exothermic.
2. Hydrolysis	Ester + NaOH (aq)	40°C, 3h	Saponification to the carboxylic acid salt.[1] Solution clears.
3. Decarboxylation	Acidification (HCl) + Heat	Reflux, 3h	Release of CO ₂ . [1] Formation of the target 5-hydroxy-1-methylpyrazole.
4. [1][2][3][5][6] Isolation	Evaporation & Recrystallization	Ethanol wash	Product precipitates as a white/off-white solid.[1]

Experimental Logic (Why this works):

- Regiocontrol: EMME reacts with methylhydrazine preferentially to form the 1-methyl isomer due to the electronic difference between the two hydrazine nitrogens and the electrophilic carbons of EMME.[1]
- Purification: The intermediate ester is crystalline and easily purified, ensuring the final decarboxylated product is free of hydrazine impurities.

Synthesis Pathway Diagram

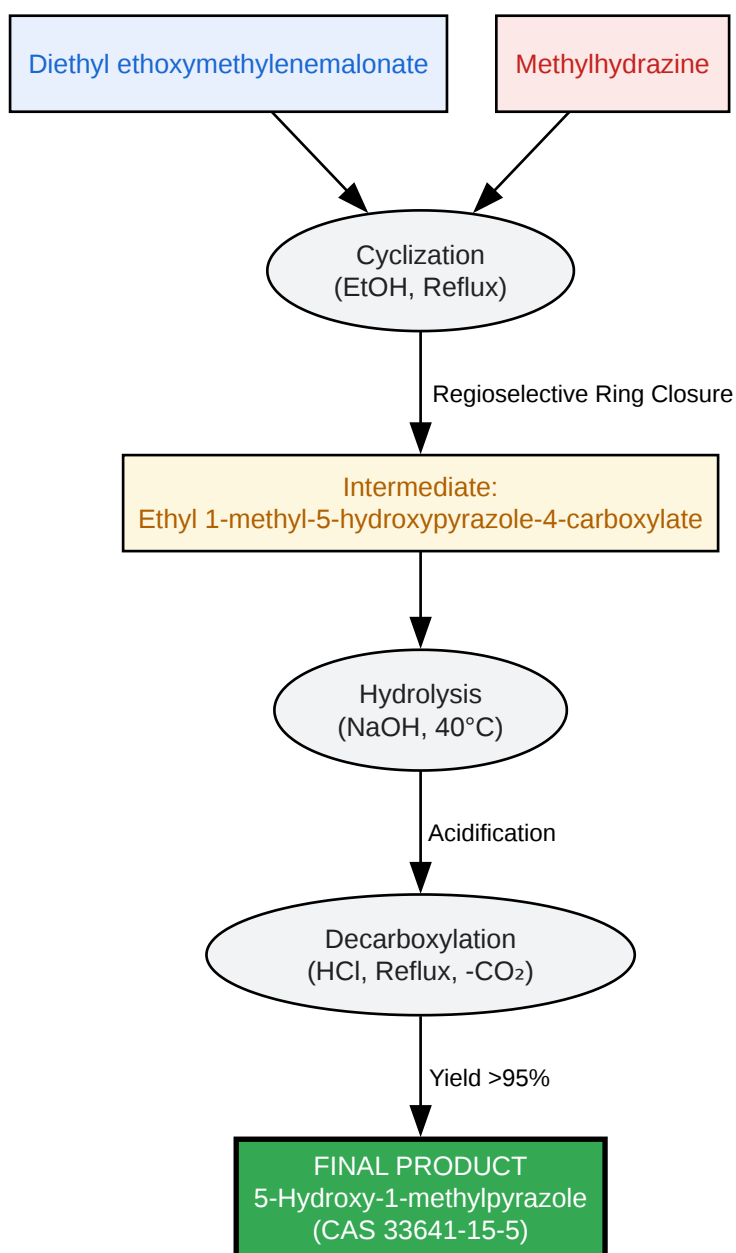


Figure 2: The EMME Route for High-Purity Synthesis

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Applications in Drug Discovery & Agriculture[1][2] [4]

A. Agrochemicals: The HPPD Inhibitors

In herbicides like Topramezone and Pyrasulfotole, the **5-hydroxy-1-methylpyrazole** moiety is the "warhead."^[1]

- Mechanism: The 5-hydroxyl group (enol form) and the adjacent carbonyl (from the benzoyl attachment in the final drug) form a bidentate ligand that chelates Fe(II) in the HPPD enzyme.
- Impact: This prevents the conversion of tyrosine to plastoquinone, leading to chlorophyll destruction.^[1]

B. Pharmaceuticals: Epigenetics & Oncology

Recent medicinal chemistry (2010s–2020s) has repurposed this scaffold for Fragment-Based Drug Discovery (FBDD).^[1]

- LSD1 Inhibitors: The scaffold mimics the histone tail substrate, acting as a reversible inhibitor for Lysine Specific Demethylase 1 (LSD1), a target in acute myeloid leukemia (AML).^[1]
- EGFR Inhibitors: Used to rigidify the molecular structure of tyrosine kinase inhibitors, improving selectivity for mutated EGFR variants over wild-type.^[1]

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